

1,1-Diphenyl-2-propyn-1-ol physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1,1-Diphenyl-2-propyn-1-ol**

Cat. No.: **B1359810**

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **1,1-Diphenyl-2-propyn-1-ol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1-Diphenyl-2-propyn-1-ol, an alkynol with the CAS Number 3923-52-2, serves as a crucial intermediate in various fields of organic synthesis, including pharmaceuticals, agrochemicals, and dyestuffs.^[1] Its unique structure, featuring two phenyl groups and a terminal alkyne, makes it a versatile building block for creating complex molecules. This guide provides a comprehensive overview of its core physical properties, detailed experimental protocols for their determination, and logical workflows for its synthesis and analysis.

Core Physical and Chemical Properties

1,1-Diphenyl-2-propyn-1-ol is typically a white to pale yellow crystalline powder.^{[2][3]} It is known to be air-sensitive and should be stored in a cool, dark place under an inert atmosphere.^[3] This compound is incompatible with oxidizing agents.^[3]

Quantitative Data Summary

The following table summarizes the key physical properties of **1,1-Diphenyl-2-propyn-1-ol** based on available literature data.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₂ O	[2][4]
Molecular Weight	208.26 g/mol	[4]
Melting Point	47-49 °C	[5]
45.0-52.0 °C	[2]	
Boiling Point	183 °C at 20 mmHg	[5]
179 °C at 18 torr	[6]	
Density	~1.046 g/cm ³ (estimate)	[1][5]
1.131 g/cm ³	[6]	
Refractive Index	~1.536 (estimate)	[1][5]
1.609	[6]	
Flash Point	113 °C (closed cup)	[4]
>110 °C (>230 °F)	[5]	
Solubility	Insoluble in water.	[1][4]
Appearance	White to pale yellow crystals or powder.	[2][3]

Experimental Protocols

Detailed methodologies for the synthesis of **1,1-Diphenyl-2-propyn-1-ol** and the determination of its key physical properties are provided below.

Synthesis of 1,1-Diphenyl-2-propyn-1-ol

This protocol outlines a general procedure for the synthesis of **1,1-Diphenyl-2-propyn-1-ol** from benzophenone and acetylene.

Materials:

- Benzophenone

- Sodium amide (NaNH_2) or other strong base
- Liquid ammonia
- Acetylene gas
- Anhydrous diethyl ether or THF
- Ammonium chloride (saturated aqueous solution)
- Anhydrous magnesium sulfate
- Reaction flask (three-necked) with a mechanical stirrer, gas inlet, and condenser

Procedure:

- **Setup:** Assemble the reaction flask under a nitrogen or argon atmosphere. Ensure all glassware is dry.
- **Reaction Initiation:** In the flask, suspend sodium amide in anhydrous diethyl ether. Cool the mixture to -33°C or below using a dry ice/acetone bath.
- **Acetylene Addition:** Bubble acetylene gas through the stirred suspension. The formation of sodium acetylide will be observed.
- **Benzophenone Addition:** Once the formation of sodium acetylide is complete, slowly add a solution of benzophenone in anhydrous diethyl ether to the reaction mixture.
- **Reaction:** Allow the reaction to stir for several hours at a low temperature, then let it slowly warm to room temperature and stir overnight.
- **Quenching:** Carefully quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer two more times with diethyl ether.

- Drying and Concentration: Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the solvent using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate) to yield pure **1,1-Diphenyl-2-propyn-1-ol**.

Melting Point Determination

The melting point is a critical indicator of purity.^[7] A sharp melting point range of 0.5-1.0°C is characteristic of a pure compound.^[7]

Materials:

- Purified **1,1-Diphenyl-2-propyn-1-ol**
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)^[7]
- Thermometer

Procedure:

- Sample Preparation: Finely powder a small amount of the dry crystalline sample. Pack the powder into a capillary tube to a depth of 1-2 mm by tapping the sealed end on a hard surface.^{[8][9]}
- Apparatus Setup: Place the capillary tube into the heating block of the melting point apparatus.^[9]
- Heating: Heat the sample rapidly to about 15-20°C below the expected melting point (~47°C). Then, decrease the heating rate to 1-2°C per minute to ensure accurate measurement.^{[7][9]}
- Observation: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).^[7]

- Repeat: For accuracy, allow the apparatus to cool and repeat the determination with a fresh sample.[\[7\]](#)

Solubility Determination (Qualitative)

This protocol provides a qualitative method for assessing the solubility of **1,1-Diphenyl-2-propyn-1-ol** in a given solvent.

Materials:

- **1,1-Diphenyl-2-propyn-1-ol** (25 mg)
- Test tubes
- Selected solvent (e.g., water, ethanol, diethyl ether)
- Vortex mixer or shaker

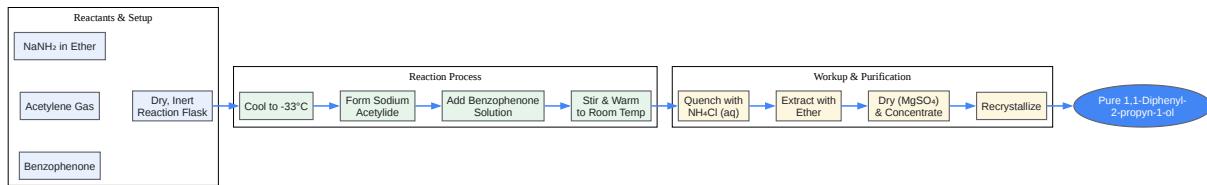
Procedure:

- Sample and Solvent: Place 25 mg of the compound into a small test tube.[\[10\]](#)
- Solvent Addition: Add the chosen solvent (e.g., water) in small portions, starting with 0.25 mL.[\[10\]](#)
- Mixing: After each addition, shake or vortex the test tube vigorously for at least 30 seconds.[\[10\]](#)
- Observation: Observe if the solid dissolves completely.
- Incremental Addition: Continue adding the solvent in 0.25 mL increments up to a total volume of 3 mL, mixing thoroughly after each addition.
- Classification:
 - Soluble: If the compound dissolves completely.
 - Slightly Soluble: If a portion of the compound dissolves.

- Insoluble: If the compound does not visibly dissolve.[10] As noted, **1,1-Diphenyl-2-propyn-1-ol** is expected to be insoluble in water.[1][4]

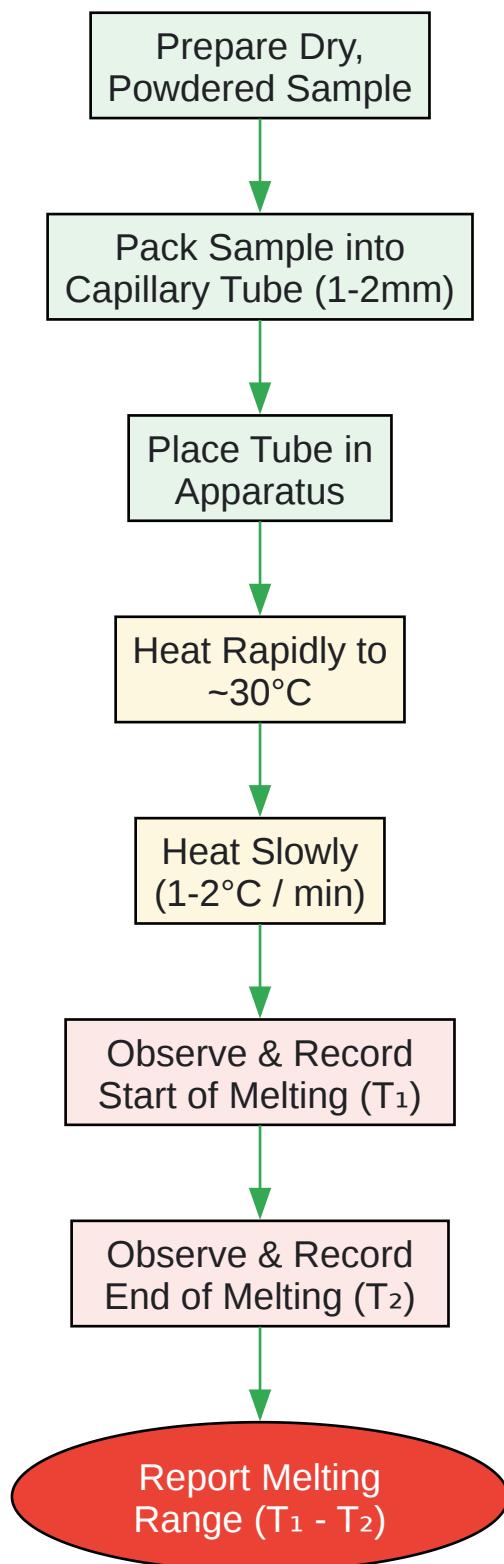
Visualized Workflows and Relationships

The following diagrams, created using the DOT language, illustrate the key experimental and logical workflows described in this guide.



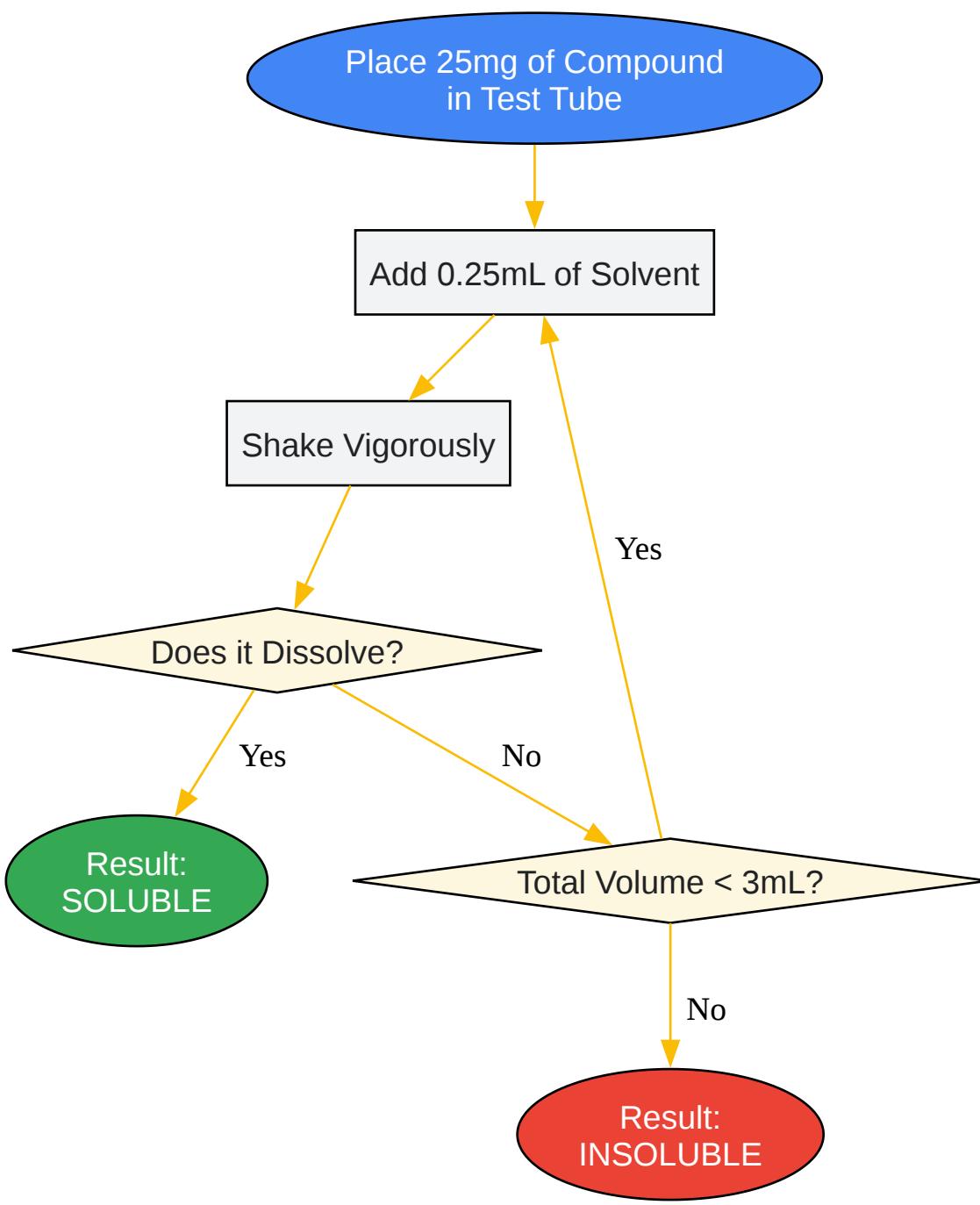
[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **1,1-Diphenyl-2-propyn-1-ol**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for melting point determination.

[Click to download full resolution via product page](#)

Caption: Logical workflow for qualitative solubility testing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,1-DIPHENYL-2-PROPYN-1-OL | 3923-52-2 [chemicalbook.com]
- 2. 1,1-Diphenyl-2-propyn-1-ol, 99% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. 1,1-Diphenyl-2-propyn-1-ol, 98% | Fisher Scientific [fishersci.ca]
- 5. 1,1-DIPHENYL-2-PROPYN-1-OL CAS#: 3923-52-2 [amp.chemicalbook.com]
- 6. Page loading... [wap.guidechem.com]
- 7. chem.ucalgary.ca [chem.ucalgary.ca]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- To cite this document: BenchChem. [1,1-Diphenyl-2-propyn-1-ol physical properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1359810#1-1-diphenyl-2-propyn-1-ol-physical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com